

Technical Guide: Desacetyl Triflusal-13C6 for Advanced Bioanalytical Applications

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Compound of Interest

Compound Name: Desacetyl Triflusal-13C6

Cat. No.: B15558158

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical and chemical characteristics of **Desacetyl Triflusal-13C6**, its application in bioanalytical assays, and the pharmacological context of its unlabeled analogue. Desacetyl Triflusal, also known as 2-hydroxy-4-(trifluoromethyl)benzoic acid (HTB), is the primary active metabolite of the antiplatelet agent Triflusal. The stable isotope-labeled (SIL) version, **Desacetyl Triflusal-13C6**, is a critical tool for pharmacokinetic and metabolic studies, serving as an ideal internal standard for mass spectrometry-based quantification.

Core Physical and Chemical Characteristics

Desacetyl Triflusal-13C6 is synthetically derived from Desacetyl Triflusal by incorporating six Carbon-13 (^{13}C) isotopes into the benzene ring. This labeling provides a distinct mass shift (+6 Da) from the endogenous metabolite, enabling precise differentiation and quantification in complex biological matrices, without altering its chemical properties.

Quantitative Data Summary

The key physical and chemical properties of **Desacetyl Triflusal-13C6** are summarized below. Properties such as melting point and solubility are based on its unlabeled counterpart, as isotopic labeling has a negligible effect on these physical characteristics.

Property	Value	Reference
Chemical Name	2-Hydroxy-4-(trifluoromethyl)benzoic Acid-13C6	[1][2]
Synonyms	α,α,α -Trifluoro-2,4-cresotic Acid-13C6, HTB-13C6	[1][3][2]
CAS Number	1246817-12-8	[1][3][4]
Molecular Formula	C ₂ ¹³ C ₆ H ₅ F ₃ O ₃	[1][3][4]
Molecular Weight	212.07 g/mol	[1][3][4]
Appearance	Beige Solid	[2]
Purity	Isotopic: ≥99% atom ¹³ C; Chemical: ≥98% (HPLC)	[2]
Storage Conditions	2-8°C in a refrigerator, protected from light	[3]
Solubility (unlabeled)	Soluble in DMSO, Methanol	N/A
Melting Point (unlabeled)	114-117°C	

Application in Bioanalytical Methods

The primary application of **Desacetyl Triflusal-13C6** is as an internal standard (IS) for the quantification of Desacetyl Triflusal (HTB) and its parent drug, Triflusal, in biological samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard is the gold standard in quantitative bioanalysis, as it effectively corrects for variability in sample preparation and potential matrix effects during ionization.[5][6][7]

Experimental Protocol: Quantification of Desacetyl Triflusal in Human Plasma

This section outlines a representative LC-MS/MS protocol for the determination of Desacetyl Triflusal (HTB) in human plasma, employing **Desacetyl Triflusal-13C6** as the internal standard.

2.1.1 Sample Preparation: Protein Precipitation

- Thaw human plasma samples and quality controls (QCs) at room temperature.
- To a 100 μ L aliquot of plasma in a microcentrifuge tube, add 10 μ L of **Desacetyl Triflusal-13C6** working solution (e.g., 1 μ g/mL in methanol) to serve as the internal standard (IS).
- Vortex mix for 10 seconds.
- Add 300 μ L of ice-cold acetonitrile to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge the samples at 13,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.

2.1.2 Liquid Chromatography (LC) Conditions

- LC System: Agilent 1290 Infinity II or equivalent
- Column: ZORBAX Eclipse Plus C18 (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: Acetonitrile
- Gradient: 35% B to 85% B over 3 minutes, hold for 1 minute, then return to initial conditions and equilibrate.

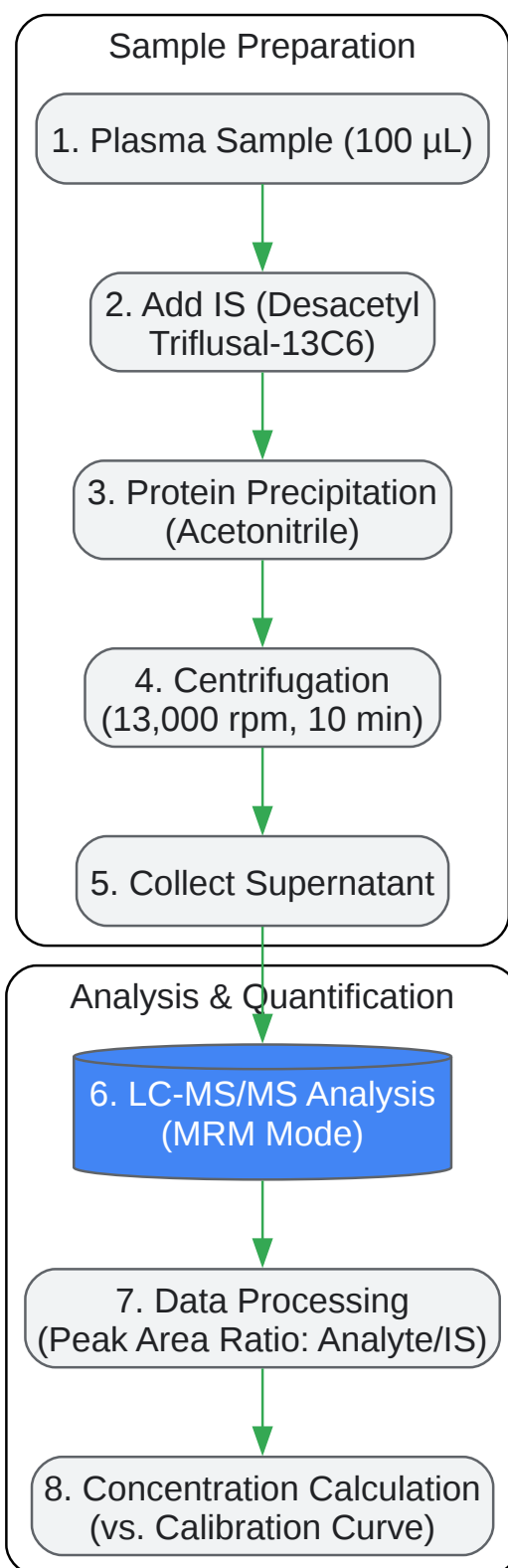
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Injection Volume: 2 µL

2.1.3 Mass Spectrometry (MS/MS) Conditions

- MS System: Agilent 6495 Triple Quadrupole or equivalent
- Ionization Source: Electrospray Ionization (ESI), Negative Mode
- MRM Transitions (Example):
 - Desacetyl Triflusal (HTB): Q1: 205.0 -> Q3: 161.0
 - **Desacetyl Triflusal-¹³C₆** (IS): Q1: 211.0 -> Q3: 167.0
- Gas Temperature: 300°C
- Gas Flow: 10 L/min
- Nebulizer Pressure: 35 psi
- Capillary Voltage: 3500 V

Workflow Diagram

The following diagram illustrates the bioanalytical workflow for quantifying Desacetyl Triflusal using its ¹³C₆-labeled internal standard.



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Bioanalytical workflow for Desacetyl Triflusal quantification.

Mechanism of Action of Parent Compound

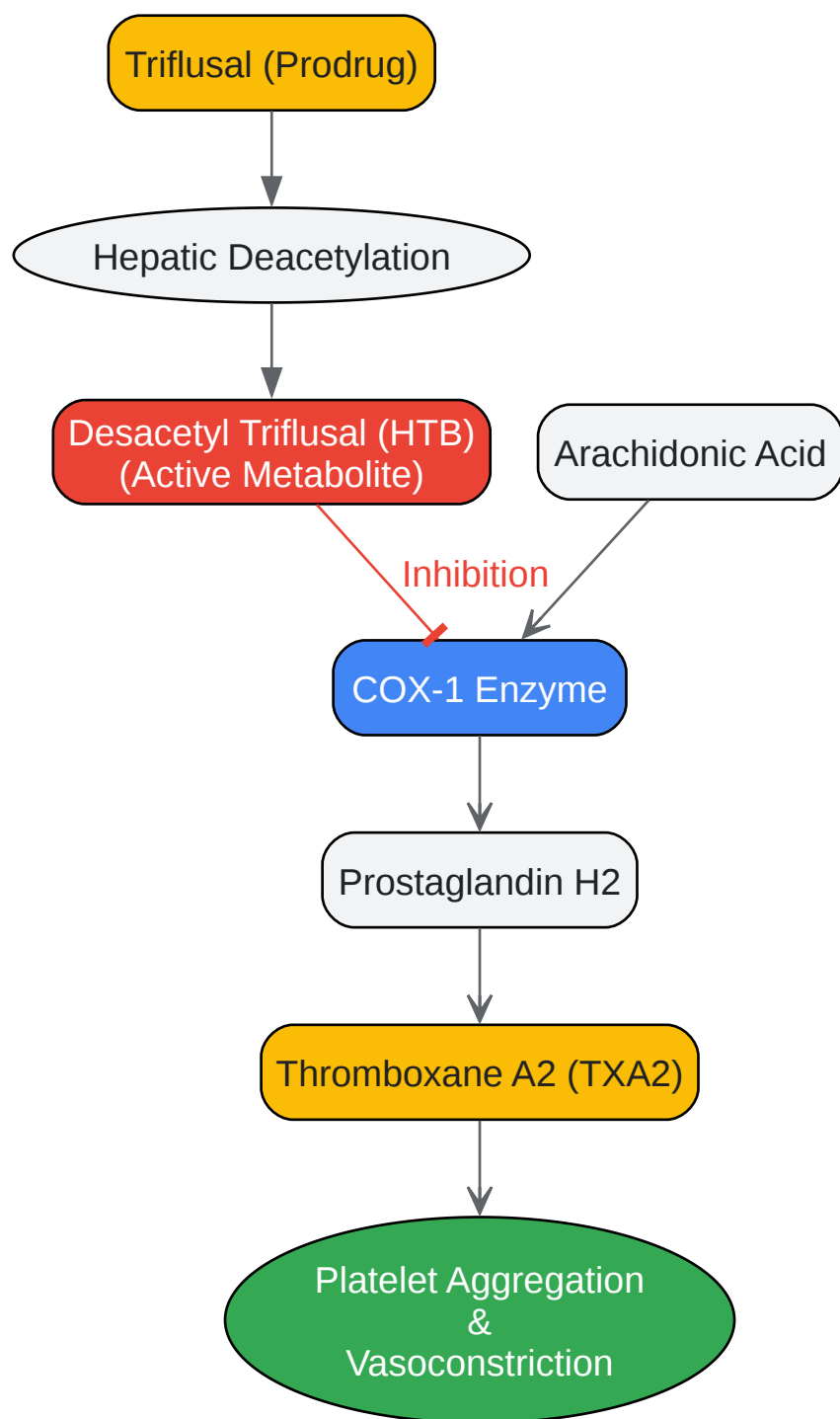
Desacetyl Triflusal (HTB) is the active metabolite of Triflusal and is responsible for its antiplatelet effects.[8][9] Triflusal itself is a non-steroidal anti-inflammatory drug (NSAID) structurally related to salicylates. Its mechanism involves multiple pathways that ultimately reduce platelet aggregation and thrombus formation.

The primary mechanism is the irreversible inhibition of the cyclooxygenase-1 (COX-1) enzyme in platelets. This action blocks the conversion of arachidonic acid into prostaglandin H₂, a precursor for thromboxane A₂ (TXA₂). TXA₂ is a potent vasoconstrictor and a powerful promoter of platelet activation and aggregation. By inhibiting TXA₂ synthesis, Desacetyl Triflusal effectively reduces the propensity for blood clot formation.

Furthermore, both Triflusal and HTB have been shown to inhibit phosphodiesterase (PDE), which leads to an increase in intracellular cyclic AMP (cAMP) levels.[9] Elevated cAMP inhibits platelet activation, providing a secondary antiplatelet effect. This dual mechanism differentiates it from other agents like aspirin.

Signaling Pathway Diagram

The diagram below outlines the antiplatelet mechanism of action for Triflusal and its active metabolite, Desacetyl Triflusal (HTB).



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Antiplatelet signaling pathway of Triflusal and its metabolite.

Conclusion

Desacetyl Triflusal-13C6 is an indispensable tool for modern drug development and clinical research involving Triflusal. Its physical and chemical properties are nearly identical to its unlabeled analogue, making it the ideal internal standard for LC-MS/MS assays. The detailed protocol and workflows provided herein offer a robust framework for its implementation in high-throughput bioanalytical laboratories, ensuring accurate and precise quantification of Triflusal's active metabolite in pharmacokinetic and toxicokinetic studies.

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